(2-Nitrophenyl)methanamine: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name:	*(2-Nitrophenyl)methanamine*
CAS No.:	*1904-78-5*
Cat. No.:	*B171923*

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(2-Nitrophenyl)methanamine, also known as 2-nitrobenzylamine, is a chemical compound with significant applications in organic synthesis and is of interest to researchers, scientists, and professionals in drug development. This guide provides an in-depth overview of its chemical properties, synthesis, and potential applications, presented in a format tailored for a scientific audience.

Core Chemical Data

The fundamental properties of **(2-Nitrophenyl)methanamine** and its common hydrochloride salt are summarized below. The distinction between the free base and its hydrochloride salt is critical for experimental design and interpretation.

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Property	(2-Nitrophenyl)methanamine (Free Base)	(2-Nitrophenyl)methanamine Hydrochloride
CAS Number	1904-78-5 (Implied)	24835-08-3[1][2][3][4]
Molecular Formula	$C_7H_8N_2O_2$[5]	$C_7H_9ClN_2O_2$[1][2][3][4]
Molecular Weight	152.15 g/mol [5][6]	188.61 g/mol [1][2][3][4]
Synonyms	1-(2-nitrophenyl)methanamine[5]	2-Nitrobenzylamine HCl[3]

Synthesis and Experimental Protocols

The synthesis of **(2-Nitrophenyl)methanamine** typically involves the reduction of 2-nitrobenzonitrile or the amination of 2-nitrobenzyl halide. The following is a generalized experimental protocol for its synthesis, which should be adapted and optimized based on laboratory conditions and safety protocols.

Protocol: Reductive Amination for **(2-Nitrophenyl)methanamine** Synthesis

Objective: To synthesize **(2-Nitrophenyl)methanamine** from 2-nitrobenzaldehyde.

Materials:

- 2-Nitrobenzaldehyde
- Ammonium acetate
- Sodium cyanoborohydride
- Methanol
- Dichloromethane
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate

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- Rotary evaporator
- Standard laboratory glassware and safety equipment

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve 2-nitrobenzaldehyde and a molar excess of ammonium acetate in methanol.
- Reductant Addition: To this solution, add sodium cyanoborohydride portion-wise while stirring at room temperature. The reaction progress should be monitored by thin-layer chromatography (TLC).
- Quenching and Extraction: Upon completion, quench the reaction by carefully adding water. Remove the methanol under reduced pressure using a rotary evaporator. Extract the aqueous residue with dichloromethane.
- Washing and Drying: Wash the combined organic layers with a saturated sodium bicarbonate solution and then with brine. Dry the organic layer over anhydrous magnesium sulfate.
- Purification: Filter the drying agent and concentrate the filtrate under reduced pressure to yield the crude product. Further purification can be achieved by column chromatography on silica gel.

Logical Workflow for Synthesis

The logical steps involved in the synthesis and purification of **(2-Nitrophenyl)methanamine** are illustrated in the following diagram.

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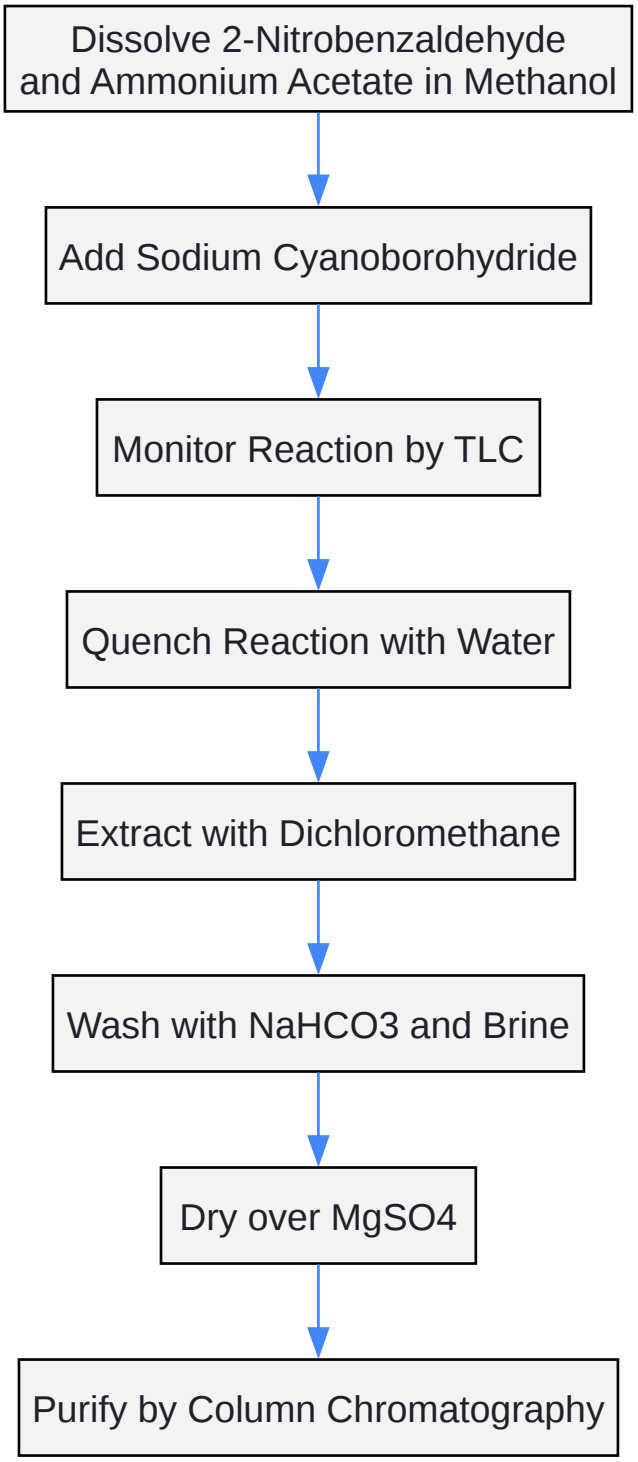
Synthesis Workflow of (2-Nitrophenyl)methanamine



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Caption: A flowchart illustrating the key steps in the synthesis of **(2-Nitrophenyl)methanamine**.

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Potential Applications in Research and Development

(2-Nitrophenyl)methanamine serves as a versatile building block in organic synthesis, particularly in the development of pharmaceuticals and other biologically active molecules. Its utility stems from the presence of both an amino group and a nitro group, which can be selectively modified.

Signaling Pathway Inhibition: One hypothetical application of a derivative synthesized from **(2-Nitrophenyl)methanamine** could be in the inhibition of a cellular signaling pathway. The diagram below illustrates a generic kinase signaling pathway and a potential point of inhibition.

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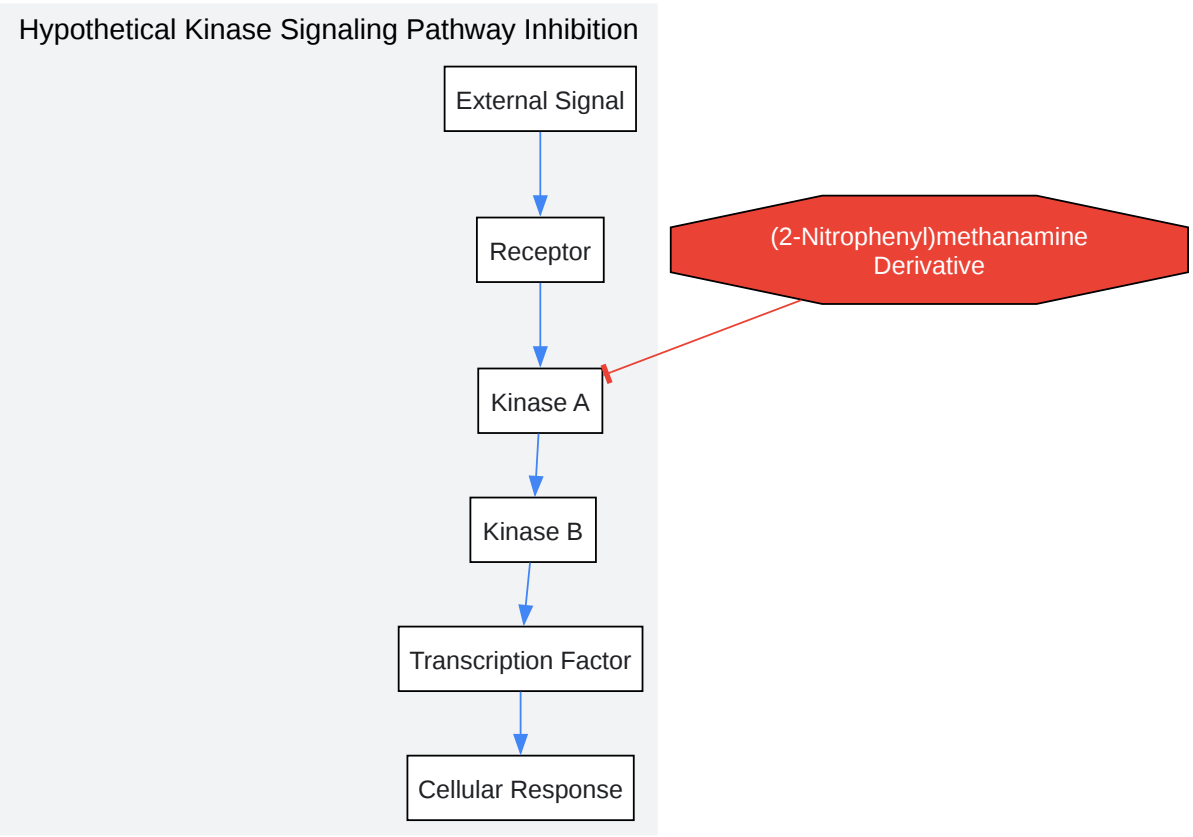
Hypothetical Kinase Signaling Pathway Inhibition



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Caption: A diagram showing a potential point of intervention for a **(2-Nitrophenyl)methanamine** derivative.

This technical guide provides a foundational understanding of **(2-Nitrophenyl)methanamine** for researchers and professionals. Further investigation into specific reaction conditions and applications is recommended for advanced studies.

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